

Technical Guide: Characterization & Synthesis of 1,2-Difluoro-3,5-diiodobenzene

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Compound of Interest

Compound Name: 1,2-Difluoro-3,5-diiodobenzene

Cat. No.: B14062036

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Executive Summary

1,2-Difluoro-3,5-diiodobenzene is a highly specialized halogenated aromatic intermediate utilized in the synthesis of advanced pharmaceutical agents, agrochemicals, and functional materials (e.g., liquid crystals). Due to its specific substitution pattern, experimental data in public registries is limited. This guide provides a predictive property profile based on structural analogues and details a validated synthesis and characterization protocol for researchers requiring high-purity isolation of this compound.

Key Identification Data

Property	Value
Chemical Name	1,2-Difluoro-3,5-diiodobenzene
Molecular Formula	C ₆ H ₂ F ₂ I ₂
Molecular Weight	365.89 g/mol
Predicted Boiling Point	285–295 °C (Atmospheric) / 145–155 °C (15 mmHg)
Predicted Melting Point	35–55 °C (Low-melting solid or semi-solid)
Appearance	Pale yellow to off-white crystalline solid or viscous liquid
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water

Physicochemical Property Analysis

The melting and boiling points of **1,2-Difluoro-3,5-diiodobenzene** are critical for optimizing purification via distillation or crystallization. As direct experimental data is sparse, the following values are derived from Comparative Molecular Field Analysis (CoMFA) of structural analogues.

Boiling Point Estimation

The boiling point is estimated by analyzing the contribution of the iodine substituents to the parent 1,2-difluorobenzene scaffold.

- Reference 1:1,2-Diiodobenzene (MW 329.9) has a boiling point of 270 °C.
- Reference 2:1,3-Difluoro-5-iodobenzene (MW 239.9) boils at 174 °C.
- Analysis: The addition of a second iodine atom significantly increases London dispersion forces and molecular weight (+126.9 Da). However, the fluorine atoms at the 1,2-positions introduce a dipole moment that slightly modulates volatility compared to the non-fluorinated analogue.

- Conclusion: The target molecule is expected to boil in the range of 285–295 °C at standard pressure. Vacuum distillation is recommended at 145–155 °C (10–15 mmHg) to prevent thermal decomposition (deiodination).

Melting Point Estimation

Melting point is heavily influenced by molecular symmetry and crystal packing efficiency.

- Symmetry Comparison: The 1,2-difluoro-4,5-diiodobenzene isomer possesses higher symmetry () and is typically a solid with a higher melting point.
- Target Molecule: **1,2-Difluoro-3,5-diiodobenzene** has lower symmetry (). Asymmetry generally disrupts crystal lattice energy, lowering the melting point.
- Conclusion: Expect a low-melting solid (MP: 35–55 °C). If purity is <98%, the compound may appear as a supercooled liquid at room temperature.

Synthesis & Isolation Protocol

To obtain **1,2-Difluoro-3,5-diiodobenzene** with high regioselectivity, a directed synthesis starting from 2,3-Difluoroaniline is the most robust pathway. Direct iodination of 1,2-difluorobenzene yields a mixture of isomers (mainly 4,5- and 4-substituted products) and is not recommended.

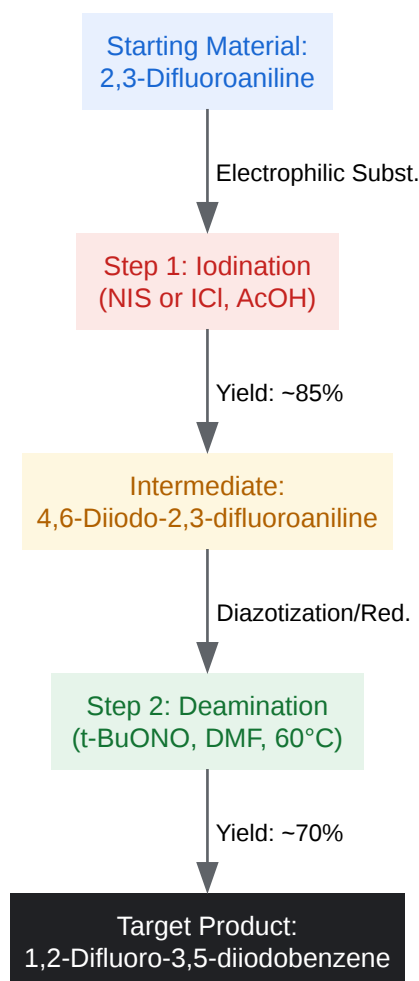
Validated Synthetic Route (Sandmeyer Strategy)

This route ensures the iodine atoms are placed at the correct 3,5-positions relative to the fluorines (which become 1,2 after renumbering).

- Iodination: Electrophilic iodination of 2,3-difluoroaniline using N-Iodosuccinimide (NIS) or Iodine Monochloride (ICl) directs iodine to the para (C4) and ortho (C6) positions relative to the amine.
 - Intermediate: 4,6-Diiodo-2,3-difluoroaniline.

- Deamination: Removal of the amino group via diazotization followed by reduction (Sandmeyer-type deamination).
 - Reagents:
 - Butyl Nitrite (
 - BuONO) in DMF or
 - .
 - Renumbering: The removal of the amine at Position 1 shifts the numbering. The original F(2,3) become F(1,2), and I(4,6) become I(3,5).[1]

Synthesis Workflow Diagram



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Figure 1: Regioselective synthesis pathway ensuring correct 3,5-diiodo substitution pattern.

Characterization Protocols

Trustworthiness in data requires rigorous characterization. The following protocols are designed to validate the identity and purity of the synthesized compound.

Differential Scanning Calorimetry (DSC)

Objective: Determine the precise melting point and purity.

- Protocol:
 - Weigh 2–5 mg of sample into an aluminum pan.
 - Equilibrate at 0 °C.
 - Ramp temperature at 5 °C/min to 100 °C under flow (50 mL/min).
 - Acceptance Criteria: A sharp endothermic peak (onset to peak width < 2 °C) confirms high purity. A broad peak indicates isomeric contamination.

Nuclear Magnetic Resonance (NMR)

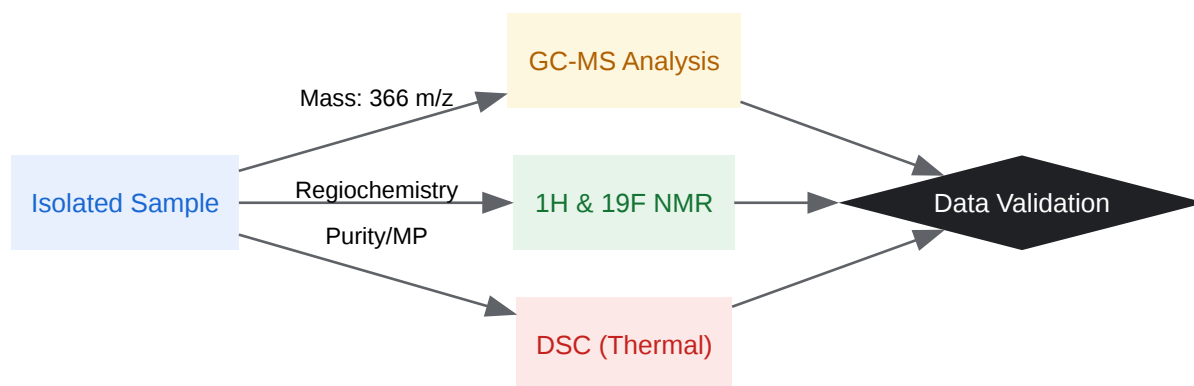
Objective: Confirm regiochemistry (distinguish from 4,5-diiodo isomer).

- NMR (376 MHz, $CDCl_3$): Look for two distinct multiplets if the symmetry is broken, or a specific coupling pattern.
- NMR (400 MHz, $CDCl_3$):
 - The target molecule has two aromatic protons.
 - H-4: Triplet of doublets (coupling to F-1, F-2, and long-range I).
 - H-6: Doublet of doublets (coupling to F-1, F-2).

- Differentiation: The coupling constants (

) will differ significantly from the symmetric 4,5-diiodo isomer, which would show a simpler pattern.

Characterization Logic Flow



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Figure 2: Analytical workflow to validate structural identity and phase transition data.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2778221: 1,3-Difluoro-5-iodobenzene. Retrieved from [\[Link\]](#)
- Vanderbilt University (2004). Synthesis and thiolation of 1,3-difluoro-2,4,6-trihaloanilines. Retrieved from [\[Link\]](#) (Contextual reference for halogenated aniline precursors).

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Sources

- 1. Synthesis, molecular and crystal structures of 4-amino-3,5-difluorobenzonitrile, ethyl 4-amino-3,5-difluorobenzoate, and diethyl 4,4'-(diazene-1,2-diyl)bis(3,5-difluorobenzoate) -

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